

Methyl 2-Methyl-4-nitrobenzoate: A Strategic Building Block in Modern Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 2-Methyl-4-nitrobenzoate

Cat. No.: B181074

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Abstract

Methyl 2-Methyl-4-nitrobenzoate (CAS No. 62621-09-4) is a highly functionalized aromatic compound that serves as a pivotal intermediate in advanced organic synthesis. Its strategic placement of a nitro group, a methyl ester, and a methyl group on the benzene ring provides a unique combination of reactivity and steric influence. The electron-withdrawing nature of the nitro group is central to the molecule's utility, primarily as a precursor to the corresponding aniline derivative, Methyl 2-methyl-4-aminobenzoate. This transformation unlocks a powerful synthetic platform for the construction of complex molecular architectures, particularly in the realms of pharmaceuticals and materials science. This guide provides a comprehensive overview of the compound's properties, synthesis, key transformations, and applications, supported by detailed experimental protocols and mechanistic insights.

Compound Profile and Physicochemical Properties

Methyl 2-Methyl-4-nitrobenzoate is a stable, crystalline solid at room temperature, appearing as a white to light yellow powder.^[1] The molecule's structure features a methyl ester and a methyl group ortho to each other, and a nitro group para to the methyl group. This arrangement dictates its chemical behavior, particularly the reactivity of the nitro group and the aromatic ring.

Table 1: Physicochemical Properties of **Methyl 2-Methyl-4-nitrobenzoate**

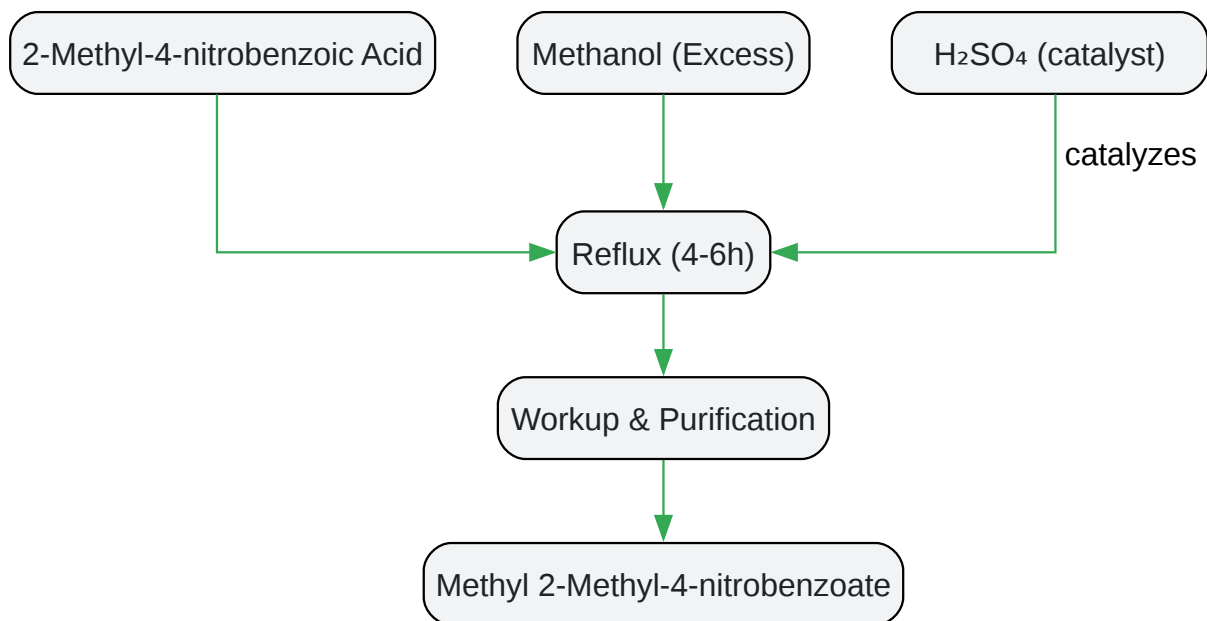
Property	Value	Reference(s)
CAS Number	62621-09-4	[1][2][3]
Molecular Formula	C ₉ H ₉ NO ₄	[1][3]
Molecular Weight	195.17 g/mol	[1][3]
Appearance	White to light yellow powder/crystal	[1]
Melting Point	74 - 78 °C	[1]
Purity	Typically ≥98% (HPLC/GC)	[1]
IUPAC Name	methyl 2-methyl-4-nitrobenzoate	[3]
Synonyms	Methyl 4-Nitro-o-toluate, 2-Methyl-4-nitrobenzoic acid methyl ester	[3]

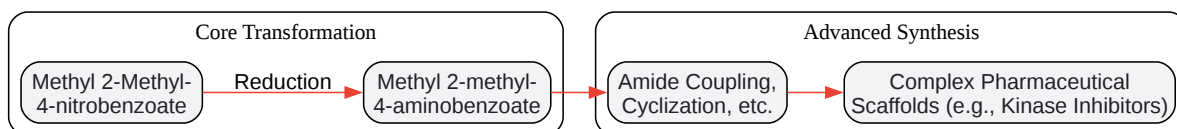
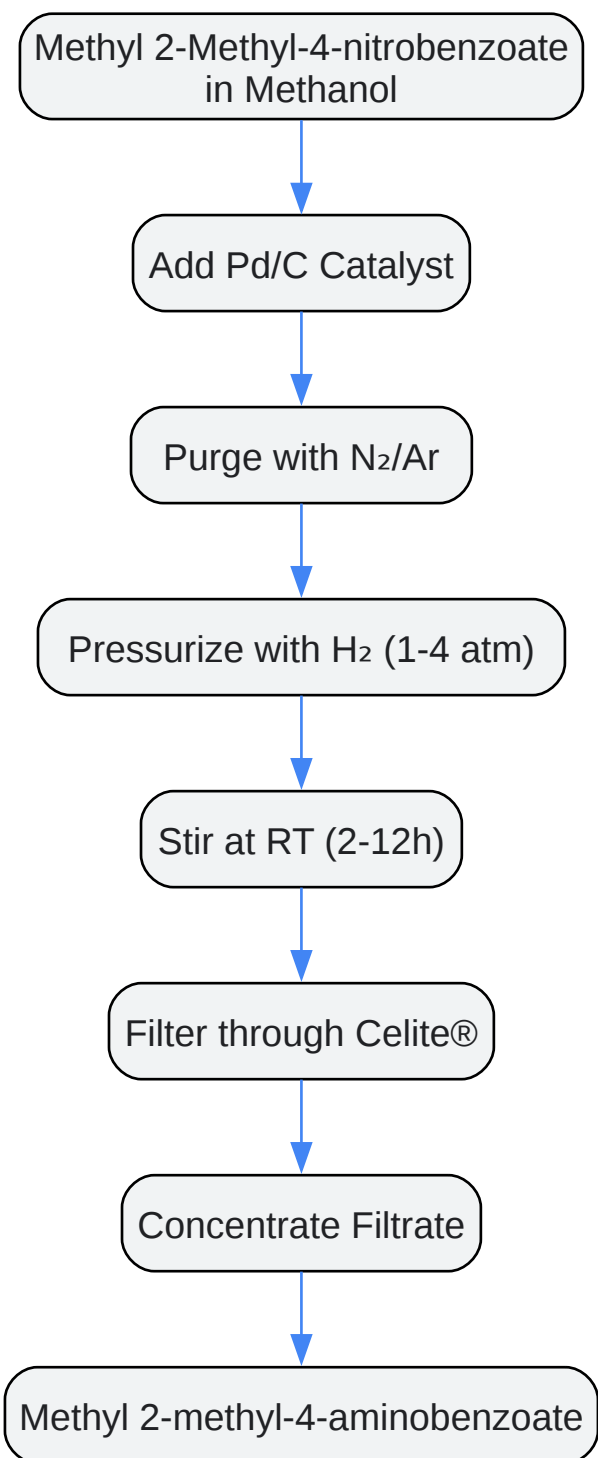
The compound exhibits good solubility in common organic solvents such as methanol, ethyl acetate, and dichloromethane, which is advantageous for its use in a variety of reaction conditions.

Synthesis and Purification

The most direct and common laboratory synthesis of **Methyl 2-Methyl-4-nitrobenzoate** is the Fischer-Speier esterification of its parent carboxylic acid, 2-Methyl-4-nitrobenzoic acid.[4] This acid-catalyzed reaction is an equilibrium process where an excess of the alcohol (methanol) is used to drive the reaction to completion.[4]

Workflow for Synthesis





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Sources

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- To cite this document: BenchChem. [Methyl 2-Methyl-4-nitrobenzoate: A Strategic Building Block in Modern Organic Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181074#methyl-2-methyl-4-nitrobenzoate-as-a-building-block-in-organic-synthesis]

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